

A Technical Guide to the Physicochemical Properties of 2-Mercaptobenzoxazole

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Compound of Interest

Compound Name: 2-Mercaptobenzoxazole

Cat. No.: B050546

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This guide provides an in-depth overview of the melting and boiling points of **2-Mercaptobenzoxazole** (CAS No. 2382-96-9), a heterocyclic compound with significant applications in chemical synthesis and materials science. The information is intended for researchers, scientists, and professionals in drug development and related fields, offering detailed experimental protocols and a summary of key physical constants.

Data Presentation: Physicochemical Constants

The melting and boiling points are critical parameters for the identification and purity assessment of a chemical compound. The experimentally determined values for **2-Mercaptobenzoxazole** are summarized below. Variations in reported values can be attributed to differences in experimental conditions and sample purity.

Property	Value	Conditions
Melting Point	189 - 195 °C	Not Specified
Boiling Point	247.3 °C	at 760 mmHg
279 °C	Not Specified	

Experimental Protocols

Accurate determination of melting and boiling points is fundamental in chemical analysis. The following sections detail standard laboratory methodologies for these measurements.

Melting Point Determination (Capillary Method)

The melting point of an organic solid is the temperature at which it transitions from a solid to a liquid. For a pure crystalline compound, this transition occurs over a narrow range. This protocol describes the widely used Thiele tube and Mel-Temp apparatus methods.

Objective: To determine the temperature range over which the solid sample melts.

Apparatus and Materials:

- Melting point capillary tubes (sealed at one end)
- Sample of **2-Mercaptobenzoxazole**, finely powdered
- Thermometer (calibrated)
- Heating apparatus: Thiele tube with high-boiling point oil (e.g., mineral oil, silicone oil) or a Mel-Temp apparatus
- Bunsen burner or heating mantle

Procedure:

- Sample Preparation: A small amount of the dry, finely powdered **2-Mercaptobenzoxazole** is introduced into the open end of a capillary tube. The tube is then tapped gently to pack the sample tightly into the sealed end, to a height of 1-2 mm.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Apparatus Setup (Thiele Tube): The capillary tube is attached to a thermometer using a rubber band or thread, ensuring the sample is aligned with the thermometer's bulb.[\[1\]](#)[\[2\]](#) The assembly is then suspended in a Thiele tube containing heating oil.[\[1\]](#)
- Apparatus Setup (Mel-Temp): The prepared capillary tube is inserted into the heating block of the apparatus.
- Heating: The apparatus is heated gently.[\[1\]](#)[\[4\]](#) The heating rate should be slow, approximately 1-2°C per minute, as the temperature approaches the expected melting point.[\[1\]](#) This ensures thermal equilibrium between the sample, heating medium, and thermometer.

- Observation and Recording: The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire sample has completely liquefied is recorded as the end of the melting range.[4] A pure compound typically exhibits a sharp melting range of 0.5-1.0°C.

Boiling Point Determination (Thiele Tube Method)

The boiling point is the temperature at which a liquid's vapor pressure equals the external pressure.[5][6]

Objective: To determine the temperature at which the sample liquid boils under atmospheric pressure.

Apparatus and Materials:

- Small test tube (e.g., fusion tube)
- Capillary tube (sealed at one end)
- Sample of **2-Mercaptobenzoxazole** (melted, if solid at room temp.)
- Thermometer
- Thiele tube with high-boiling point oil
- Heating source

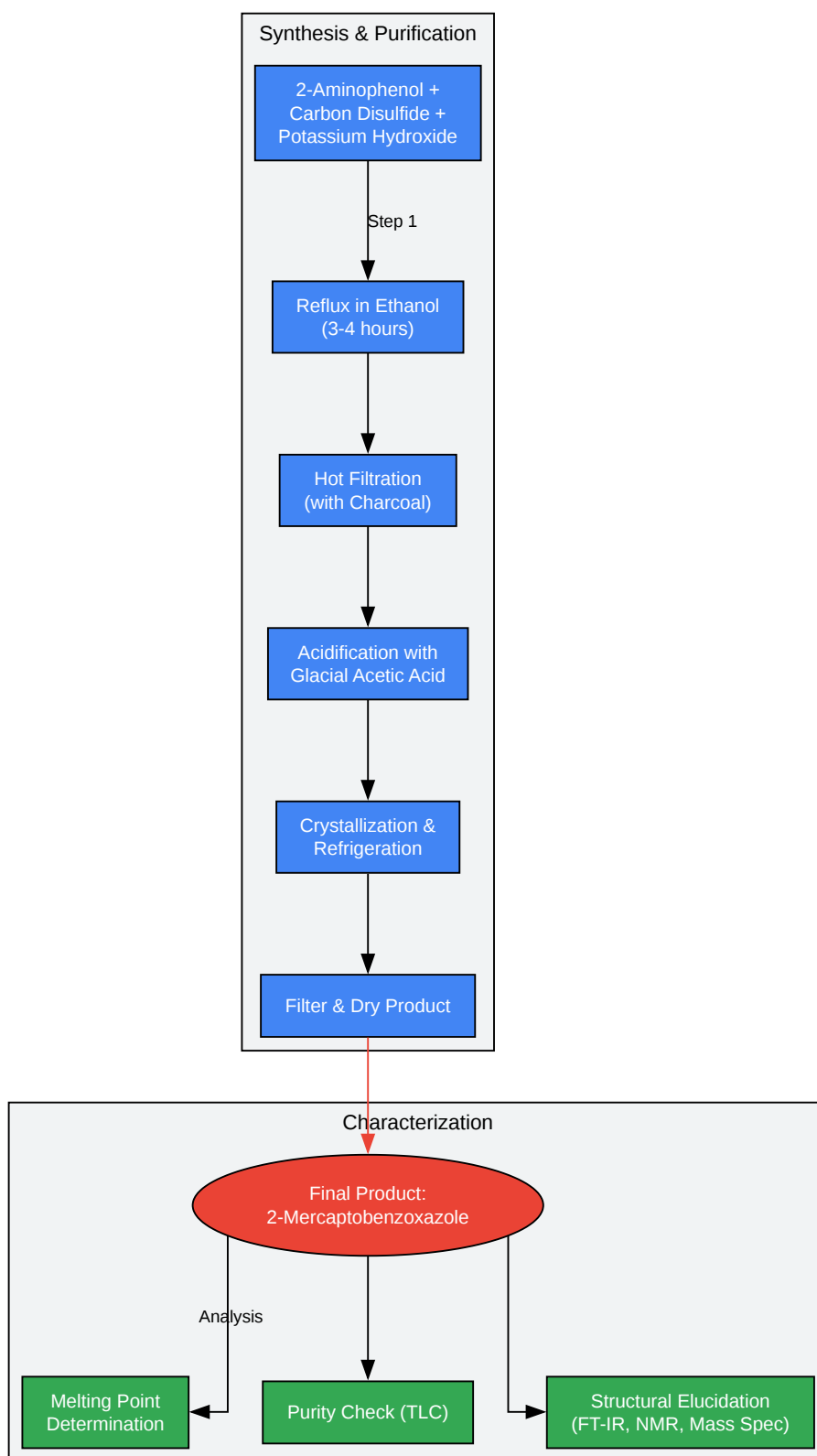
Procedure:

- Sample Preparation: A small amount of the liquid sample (a few milliliters) is placed into a small test tube. A capillary tube, sealed at one end, is placed into the test tube with its open end submerged in the liquid.[5]
- Apparatus Setup: The test tube assembly is attached to a thermometer and placed in a Thiele tube, similar to the melting point setup.[5]
- Heating: The Thiele tube is heated gently. As the temperature rises, air trapped in the capillary tube will expand and exit as bubbles.

- Observation and Recording: Heating is continued until a continuous and rapid stream of bubbles emerges from the capillary tube.[5] The heat source is then removed, and the apparatus is allowed to cool. The temperature at which the bubbling stops and the liquid begins to enter the capillary tube is the boiling point of the substance.[5] The barometric pressure should also be recorded.[7]

Synthesis and Characterization Workflow

The synthesis of **2-Mercaptobenzoxazole** and its derivatives is a common procedure in medicinal chemistry and materials science. The following diagram illustrates a typical workflow from synthesis to characterization.



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